preparing Nvp-clr457 stock solution for experiments

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Compound of Interest

Compound Name: *Nvp-clr457*

Cat. No.: *B11930046*

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Application Notes and Protocols for NVP-CLR457

A Guide for Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **NVP-CLR457** stock solutions for in vitro and in vivo experiments. **NVP-CLR457** is a potent, orally active, and balanced pan-class I phosphoinositide 3-kinase (PI3K) inhibitor with demonstrated antitumor activity.[1][2][3] It is a valuable tool for studying the PI3K/AKT/mTOR signaling pathway, which is frequently dysregulated in cancer.[4][5][6]

Physicochemical and Inhibitory Properties of NVP-CLR457

A summary of the key quantitative data for **NVP-CLR457** is presented in the table below. This information is critical for accurate preparation of stock solutions and for designing experiments.

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Property	Value	Source
Molecular Weight	455.39 g/mol	[2]
CAS Number	1453082-52-4	[1][2]
Formula	C18H20F3N7O4	[2]
Solubility (DMSO)	91 mg/mL (199.82 mM)	[2]
Solubility (Ethanol)	3 mg/mL	[2]
Solubility (Water)	Insoluble	[2]
IC50 (PI3Kα)	12 ± 1.5 nM	[2]
IC50 (PI3Kβ)	8.3 ± 1.0 nM	[2]
IC50 (PI3Kδ)	8.3 ± 2.0 nM	[2]
IC50 (PI3Kγ)	230 ± 31 nM	[2]

Protocols for Stock Solution Preparation

Proper preparation and storage of stock solutions are essential for obtaining reproducible experimental results. It is recommended to use fresh, anhydrous DMSO for reconstitution as moisture can reduce the solubility of **NVP-CLR457**.[2]

High-Concentration Stock Solution for In Vitro Use (e.g., 10 mM in DMSO)

This protocol describes the preparation of a high-concentration stock solution suitable for further dilution in cell culture media.

Materials:

- **NVP-CLR457** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

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- Calibrated pipette

Procedure:

- Calculate the required mass of **NVP-CLR457**:
  - For 1 mL of a 10 mM stock solution:
    - Mass (mg) = 10 mmol/L * 1 mL * (1 L / 1000 mL) * 455.39 g/mol * (1000 mg / 1 g) = 4.55 mg
- Weighing:
  - Carefully weigh out 4.55 mg of **NVP-CLR457** powder and transfer it to a sterile microcentrifuge tube.
- Dissolution:
  - Add 1 mL of anhydrous DMSO to the tube containing the **NVP-CLR457** powder.
  - Vortex or sonicate briefly until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- Aliquoting and Storage:
  - Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.[2]
  - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[2]

Working Solution for In Vivo Formulation

This protocol provides an example of how to prepare a formulation suitable for oral administration in animal models. The final concentration and vehicle composition may need to be optimized based on the specific experimental design.

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Materials:

- **NVP-CLR457** stock solution in DMSO (e.g., 91 mg/mL)
- Polyethylene glycol 300 (PEG300)
- Tween 80
- Sterile deionized water (ddH2O) or saline
- Sterile tubes for mixing

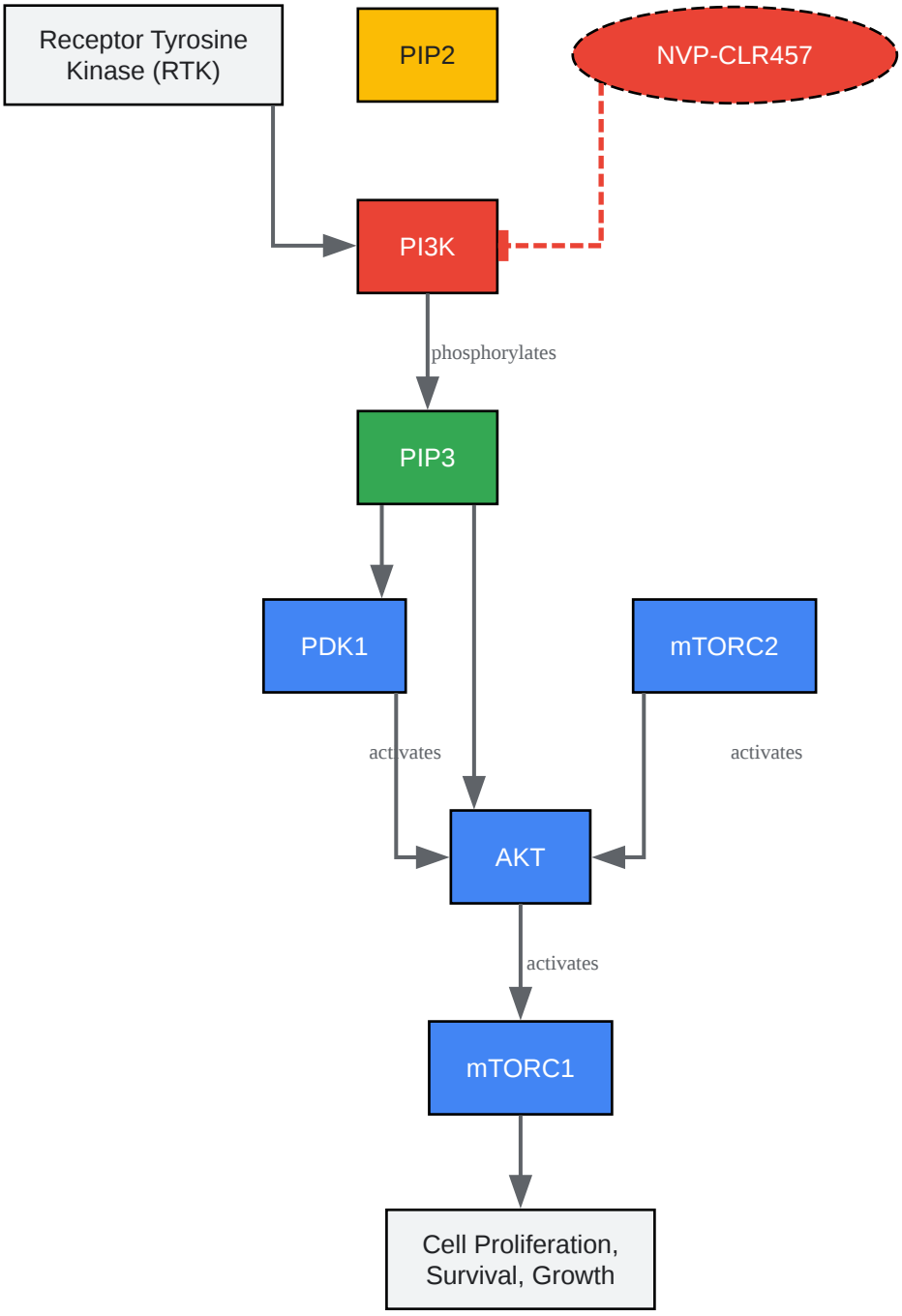
Procedure (for 1 mL of a 4.55 mg/mL solution):

- Initial Dilution in DMSO:
  - Prepare a clarified stock solution of **NVP-CLR457** in DMSO. For this example, we will use the maximum solubility of 91 mg/mL.
- Formulation:
  - In a sterile tube, add 50 µL of the 91 mg/mL **NVP-CLR457** DMSO stock solution.
  - Add 400 µL of PEG300 and mix thoroughly until the solution is clear.
  - Add 50 µL of Tween 80 to the mixture and mix until clear.
  - Add 500 µL of ddH2O to bring the final volume to 1 mL. Mix thoroughly.
- Administration:
  - The resulting mixed solution should be used immediately for optimal results.[2]

Signaling Pathway and Experimental Workflow

NVP-CLR457 exerts its effect by inhibiting the PI3K pathway, a critical signaling cascade involved in cell growth, proliferation, and survival.

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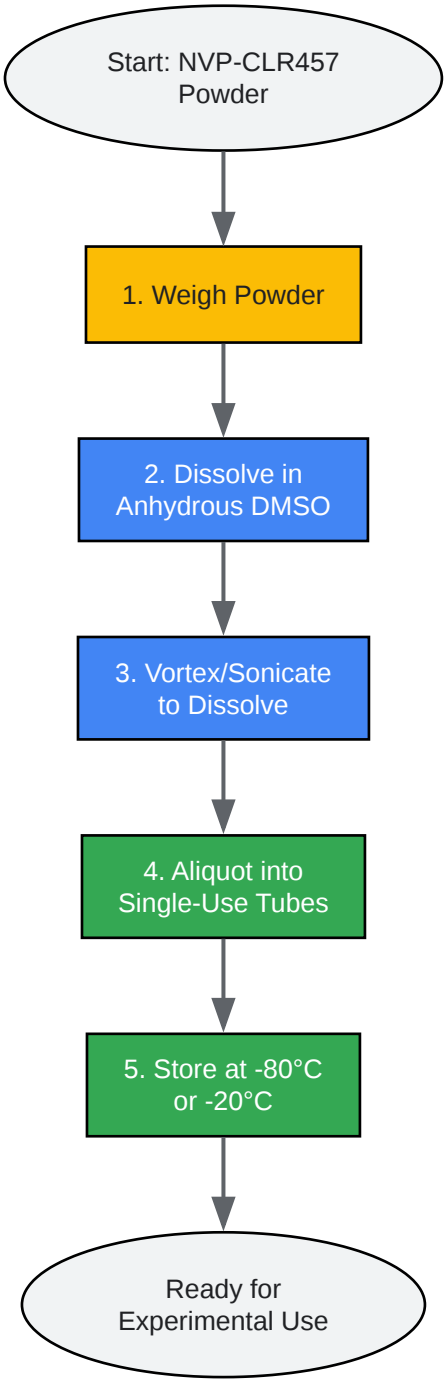


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Caption: The PI3K/AKT/mTOR signaling pathway and the inhibitory action of **NVP-CLR457**.

The following diagram illustrates the general workflow for preparing **NVP-CLR457** stock solutions for experimental use.

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Caption: Workflow for preparing **NVP-CLR457** stock solution.

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